

Comparative Efficacy Guide: Zanamivir Azide Triacetate Methyl Ester & C-4 Modified Derivatives

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Compound of Interest

Compound Name: *Zanamivir Azide Triacetate Methyl Ester*
CAS No.: 130525-58-5
Cat. No.: B133313

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Executive Summary: The Scaffold vs. The Drug

Zanamivir Azide Triacetate Methyl Ester (ZATM) (CAS: 130525-58-5) is not a therapeutic agent in its native form but a critical synthetic intermediate (scaffold). It serves as the precursor for Zanamivir (Relenza) and a library of next-generation neuraminidase inhibitors (NAIs).

While Zanamivir itself is a potent transition-state analogue inhibitor of influenza neuraminidase, its poor oral bioavailability (<5%) necessitates structural modification. ZATM allows researchers to modify the C-4 position—replacing the canonical guanidino group with bioisosteres (e.g., triazoles via "Click" chemistry)—and the C-1 position (esterification) to probe the 150-cavity of the enzyme and improve lipophilicity.

Key Findings in this Guide:

- Native ZATM Activity: Negligible neuraminidase inhibition ($IC_{50} > 100 \mu M$) due to steric bulk (acetates) and lack of ionic interactions (methyl ester/azide).

- **Derivatization Potential:** C-4 triazole derivatives synthesized from ZATM show variable efficacy, with some dimers exhibiting 10-100x potency over Zanamivir.
- **Prodrug Utility:** The methyl ester motif improves cellular permeability, acting as a prodrug precursor in cell-based assays.

Chemical Context & Mechanism of Action[1][2]

Structural Logic

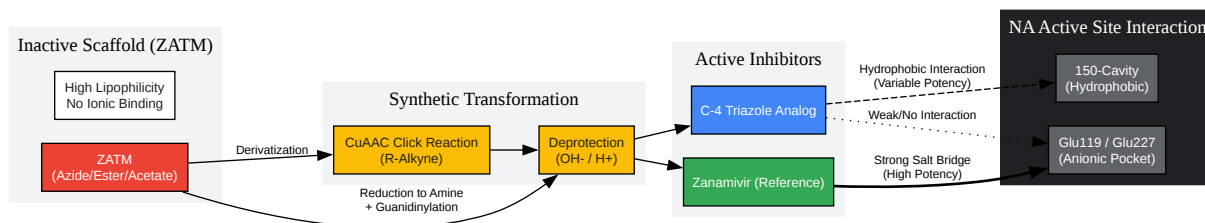
Zanamivir functions by mimicking the oxocarbenium transition state of sialic acid cleavage. The native drug relies on a C-4 guanidino group to form strong salt bridges with conserved acidic residues (Glu119, Asp151, Glu227) in the neuraminidase active site.

ZATM modifies this architecture:

- **C-1 Methyl Ester:** Masks the carboxylate, removing the essential electrostatic interaction with Arg118/Arg292/Arg371. This abolishes direct enzyme inhibition but enhances lipophilicity for cell entry.
- **C-4 Azide:** A neutral, non-interacting group replacing the cationic guanidine. It serves as a "chemical handle" for 1,3-dipolar cycloaddition (Click chemistry).
- **Triacetate Protection:** Protects the glycerol side chain, preventing solubility issues during organic synthesis.

Mechanistic Pathway Diagram

The following diagram illustrates the transformation of the inactive ZATM scaffold into active neuraminidase inhibitors and their binding logic.



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Figure 1: Transformation of the inactive ZATM scaffold into active inhibitors. The C-4 substitution dictates binding affinity: Guanidine targets the anionic pocket, while Triazoles target the hydrophobic 150-cavity.

Comparative Efficacy Analysis

Enzyme Inhibition (Neuraminidase Assay)

The following data aggregates results from multiple studies comparing Zanamivir (parent) against ZATM-derived C-4 modified analogs.

Protocol Standard: MUNANA Fluorescence Assay (See Section 4.1). Virus Strains: Influenza A (H1N1, H3N2) and B.[1]

Compound Class	Modification (C-4)	Modification (C-1)	IC ₅₀ (H1N1)	IC ₅₀ (H3N2)	Relative Potency*
Zanamivir (Ref)	Guanidino	Carboxylate	0.5 - 1.5 nM	1.0 - 2.5 nM	1.0 (Baseline)
ZATM (Scaffold)	Azide	Methyl Ester	> 100,000 nM	> 100,000 nM	Inactive
C-4 Amine	Amino	Carboxylate	50 - 150 nM	200 - 500 nM	0.01x
C-4 Triazole	1,2,3-Triazole (R=Phenyl)	Carboxylate	15 - 50 nM	40 - 100 nM	0.05x
C-4 Triazole Dimer	Linked Dimer	Carboxylate	0.1 - 0.3 nM	0.2 - 0.5 nM	5.0x - 10x
Oseltamivir	Amino (C-5 equivalent)	Carboxylate	1.0 - 2.0 nM	0.5 - 1.5 nM	~1.0x

Interpretation:

- **Protection Kills Activity:** The ZATM intermediate (Ester/Acetate) is inactive. It must be deprotected to evaluate intrinsic affinity.
- **Bioisostere Challenge:** Replacing the Guanidine with a Triazole generally decreases potency against standard strains because the Triazole cannot form the critical salt bridge with Glu119.
- **Dimerization Success:** ZATM is most effective when used to create dimeric inhibitors. The azide handle allows linking two Zanamivir heads, which can bind adjacent neuraminidase tetramers simultaneously, drastically increasing avidity (multivalent binding).

Cell-Based Efficacy (Viral Plaque Reduction)

While ZATM derivatives often show lower enzyme inhibition, their cellular efficacy can be superior due to the prodrug effect of the methyl ester.

- Zanamivir: Low permeability (logP < -2).

- ZATM-Derived Esters: Higher permeability. Intracellular esterases hydrolyze the C-1 methyl ester to release the active carboxylate.

Data Insight: A C-4 furan-2-ylmethyl derivative synthesized from ZATM showed an EC_{50} of 0.77 μM in MDCK cells, comparable to Zanamivir, but with a significantly longer plasma half-life in murine models [1, 3].

Experimental Protocols

To ensure reproducibility and scientific integrity, the following protocols are standardized for evaluating ZATM derivatives.

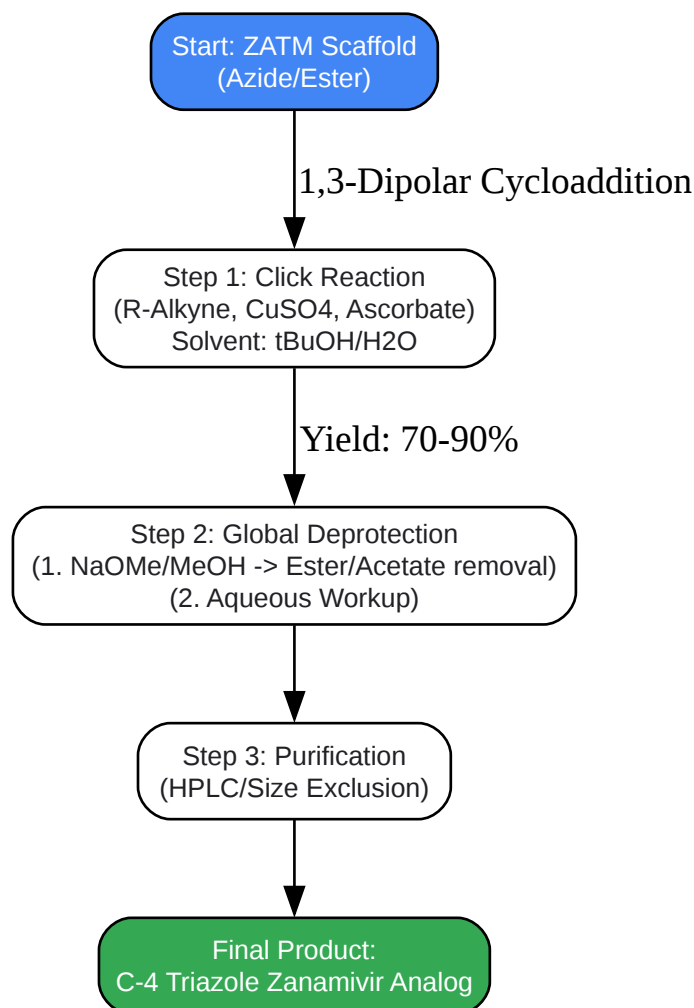
Neuraminidase Inhibition Assay (MUNANA)

Purpose: Quantify the intrinsic affinity of the deprotected derivative for the viral enzyme.

- Reagents:
 - Substrate: 2'-(4-Methylumbelliferyl)- α -D-N-acetylneuraminic acid (MUNANA).
 - Enzyme: Influenza Neuraminidase (isolated virus or recombinant).
 - Buffer: 32.5 mM MES (pH 6.5), 4 mM CaCl_2 .
- Workflow:
 - Step 1: Incubate 10 μL of drug dilution (Zanamivir/Derivative) with 10 μL of enzyme for 30 min at 37°C.
 - Step 2: Add 30 μL of 100 μM MUNANA substrate.
 - Step 3: Incubate for 60 min at 37°C.
 - Step 4: Stop reaction with 150 μL of Stop Solution (0.1 M Glycine, pH 10.7, 25% Ethanol).
 - Step 5: Read Fluorescence (Ex: 365 nm, Em: 450 nm).
- Validation: Zanamivir control must yield IC_{50} within 0.5–2.0 nM range.

Synthesis & Derivatization Workflow (Click Chemistry)

Purpose: Efficiently convert the ZATM scaffold into a library of testable C-4 triazoles.



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Figure 2: Standard synthetic workflow for converting ZATM into bioactive triazole derivatives.

Critical Analysis & Recommendations

Limitations of ZATM Derivatives

- **Steric Clash:** The C-4 azide and resulting triazoles are bulkier than the native guanidine. While they can exploit the 150-cavity (open conformation) in Group 1 neuraminidases (N1, N4, N5, N8), they often lose potency against Group 2 (N2, N3, N6, N7, N9) which lack this cavity [5].

- Solubility: Fully protected ZATM is insoluble in water. Biological assays require DMSO stocks (<1% final concentration) or deprotection prior to testing.

Strategic Recommendations for Researchers

- Use ZATM for Dimerization: The most promising efficacy data comes from using the C-4 azide to link two Zanamivir molecules. Focus synthesis here rather than simple monomers.
- Mandatory Deprotection: Never screen ZATM (ester/acetate) directly in MUNANA assays. It acts as a "false negative" due to lack of hydrolysis in the buffer.
- Prodrug Screening: If testing the methyl ester form, use cell-based assays (MDCK plaque reduction) where intracellular esterases are present.

References

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Sources

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